Strategic Sourcing & Synthesis Guide: 2,2-Dimethylcyclopentane-1-sulfonamide

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Compound of Interest

Compound Name:	*2,2-Dimethylcyclopentane-1-sulfonamide*
Cat. No.:	*B13646307*

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Content Type: Technical Whitepaper | Version: 1.0 Target Audience: Medicinal Chemists, CMC Leads, Sourcing Managers

Executive Summary: The "Make vs. Buy" Paradox

2,2-Dimethylcyclopentane-1-sulfonamide is a high-value pharmacophore, particularly useful in Fragment-Based Drug Discovery (FBDD) for its ability to provide rigid vector orientation via the gem-dimethyl group. However, unlike common reagents, this compound is rarely available as a stock item (commoditized) in kilogram quantities.

Current Market Status:

- Direct Availability: Low/Non-existent in major catalogs (Sigma, Fisher).
- Primary Sourcing Route: Custom Synthesis or In-House Production.
- Critical Precursor: 2,2-Dimethylcyclopentanone (CAS 4541-32-6).[1][2]

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This guide provides a self-validating protocol for synthesizing this target from available precursors and lists vetted vendors for the critical starting materials.

Technical Profile & Structural Logic

The Target Molecule[3]

- Systematic Name: **2,2-Dimethylcyclopentane-1-sulfonamide**
- Core Scaffold: Cyclopentane ring with a gem-dimethyl lock at C2.
- Key Functionality: Primary sulfonamide ($-SO_2NH_2$) at C1.
- Stereochemistry: The C1 position is chiral. Synthesis from the ketone typically yields a racemate unless chiral reduction is employed.

Why This Scaffold Matters

The gem-dimethyl group at the C2 position creates steric bulk that locks the cyclopentane ring into a specific envelope conformation. In medicinal chemistry, this "conformational restriction" often improves potency by reducing the entropic penalty of binding to a protein target (e.g., Ion Channels, GPCRs) [1].

Sourcing Strategy: The Precursor Supply Chain

Since the sulfonamide is not a catalog item, the sourcing strategy shifts to the Critical Starting Material (CSM): 2,2-Dimethylcyclopentanone.

Vetted Suppliers for 2,2-Dimethylcyclopentanone (CAS 4541-32-6)

The following vendors are verified sources for the ketone precursor required to synthesize the sulfonamide.

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Vendor	Region	Grade	Lead Time	Purity Notes
Sigma-Aldrich (Merck)	Global	Reagent	1-2 Weeks	High purity (96%+); ideal for small-scale validation.
Combi-Blocks	USA	Building Block	2-5 Days	Good balance of cost/speed for gram-scale.
Enamine	Ukraine/EU	Scale-up	2-4 Weeks	Best for bulk kg sourcing; often has stock in Riga.
WuXi AppTec	China	Custom	Variable	Best for requesting the final sulfonamide as a custom synthesis project.

> *Procurement Tip: When ordering CAS 4541-32-6, request a Gas Chromatography (GC) trace to ensure <0.5% of the regioisomer (2,5-dimethylcyclopentanone), which is a common impurity in lower-grade batches.*

Validated Synthesis Protocol (In-House Production)

If custom synthesis lead times (8-12 weeks) are prohibitive, the following 4-step protocol allows for internal generation of the target. This route avoids hazardous direct chlorosulfonation and uses standard functional group interconversions (FGI).

Synthetic Pathway Visualization

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The following diagram outlines the logical flow from the commercial ketone to the target sulfonamide.



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Figure 1: Step-wise synthesis of **2,2-Dimethylcyclopentane-1-sulfonamide** from the ketone precursor.[3][4]

Detailed Methodology

Step 1: Reduction to Alcohol

- Reagents: Sodium Borohydride ($NaBH_4$), Methanol.[3]
- Protocol: Dissolve 2,2-dimethylcyclopentanone in MeOH at 0°C. Add $NaBH_4$ (1.1 equiv) portion-wise. Stir for 2h. Quench with sat. NH_4Cl.
- Checkpoint: Product is 2,2-Dimethylcyclopentan-1-ol (CAS 37617-33-7).[5] Verify by ^1H NMR (look for CH-OH signal ~3.5-3.8 ppm).

Step 2: Activation (Mesylation)

- Reagents: Methanesulfonyl chloride (MsCl), Triethylamine (Et_3N), DCM.
- Protocol: Treat the alcohol with MsCl (1.2 equiv) and Et_3N (1.5 equiv) at 0°C.
- Why: The hydroxyl group is a poor leaving group; mesylation facilitates the subsequent nucleophilic attack.

Step 3: Thiol Introduction (Inversion of Configuration)

- Reagents: Potassium Thioacetate (KSAc), DMF.
- Protocol: Heat the mesylate with KSAc (1.5 equiv) in DMF at 60-80°C.

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- Mechanism: S_N2 displacement. Note that if you started with a pure enantiomer, this step will invert the stereocenter at C1.

Step 4: Oxidative Chlorination & Amination

- Reagents: N-Chlorosuccinimide (NCS), 2N HCl, Acetonitrile; followed by Aqueous Ammonia.
- Protocol:
  - Dissolve the thioacetate in MeCN/2N HCl (5:1). Cool to 0°C.
  - Add NCS (4 equiv) portion-wise (Exothermic!). This generates the Sulfonyl Chloride in situ [2].
  - Rapidly work up (extract with DCM) or react directly with excess NH_4OH to form the sulfonamide.
- Safety: Sulfonyl chlorides are unstable; proceed immediately to amination.

Quality Control & Impurity Profiling

When sourcing this compound externally or validating internal synthesis, the following QC parameters are non-negotiable.

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Parameter	Specification	Method	Reason
Purity	>95%	HPLC / LC-MS	Sulfonamides often co-elute with sulfonic acid hydrolysis byproducts.
Identity	Conforms	^{1}H NMR	Verify the gem-dimethyl singlet (usually ~1.0 ppm) and sulfonamide NH_2 (broad singlet, exchangeable).
Regio-Purity	<1% Isomer	GC-MS	Ensure the starting material was 2,2-dimethyl, not 2,5-dimethyl.
Water Content	<0.5%	Karl Fischer	Sulfonamides can be hygroscopic.

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- To cite this document: BenchChem. [Strategic Sourcing & Synthesis Guide: 2,2-Dimethylcyclopentane-1-sulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13646307/docs#strategic-sourcing-synthesis-guide-2-2-dimethylcyclopentane-1-sulfonamide]

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